

Nor Acetildenafil-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nor Acetildenafil-d8

Cat. No.: B563929

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For researchers, scientists, and drug development professionals, this in-depth guide provides comprehensive technical information on **Nor Acetildenafil-d8**, including its chemical properties, suppliers, and its application as an internal standard in analytical methodologies.

Nor Acetildenafil-d8 is a deuterated analog of Nor Acetildenafil, a structural analog of Sildenafil. Due to its isotopic labeling, **Nor Acetildenafil-d8** is an ideal internal standard for the quantification of Nor Acetildenafil and related compounds in complex biological matrices by mass spectrometry.

Core Compound Data

Parameter	Value	Reference
CAS Number	1185117-07-0	Syn Pharmatech Inc.
Molecular Formula	C ₂₄ H ₂₄ D ₈ N ₆ O ₃	Santa Cruz Biotechnology
Molecular Weight	460.60 g/mol	Santa Cruz Biotechnology
Appearance	White to Off-White Solid	Syn Pharmatech Inc.
Purity	≥99%	Syn Pharmatech Inc.
Storage	Refrigerator (2-8°C)	Syn Pharmatech Inc.

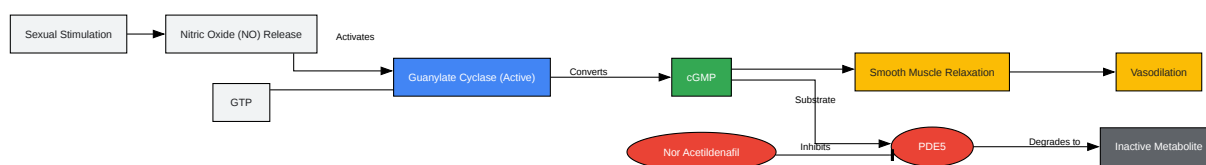
Major Suppliers

- Santa Cruz Biotechnology
- Syn Pharmatech Inc.
- Gentaur
- LGC Standards

Mechanism of Action: Phosphodiesterase 5 (PDE5) Inhibition

Nor Acetildenafil, the non-deuterated parent compound of **Nor Acetildenafil-d8**, is a sildenafil analog and is presumed to act as a phosphodiesterase type 5 (PDE5) inhibitor.[1] PDE5 is the enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP) in the corpus cavernosum of the penis and in the pulmonary vasculature.[2][3]

The signaling pathway of PDE5 inhibition is initiated by the release of nitric oxide (NO) during sexual stimulation. NO activates guanylate cyclase, which in turn increases the production of cGMP. Elevated cGMP levels lead to the relaxation of smooth muscles, resulting in vasodilation and increased blood flow. By inhibiting PDE5, Nor Acetildenafil prevents the breakdown of cGMP, thereby prolonging its vasodilatory effects.[3]



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